

Technical Guide: 2-Bromo-5-fluorotoluene (CAS 452-63-1)

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Compound of Interest

Compound Name: 2-Bromo-5-fluorotoluene

Cat. No.: B1266450

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-5-fluorotoluene, with CAS number 452-63-1, is a halogenated aromatic compound recognized for its utility as a versatile intermediate in organic synthesis.^[1] Its unique molecular structure, featuring bromine and fluorine substituents on a toluene backbone, provides specific reactivity that is highly valued in the pharmaceutical, agrochemical, and materials science sectors.^{[1][2]} This compound serves as a critical building block for creating more complex molecules, including novel drug candidates and advanced materials.^{[1][2]} In the pharmaceutical industry, it is particularly noted for its role in the synthesis of biologically active compounds.^[1]

Core Properties and Data

The physicochemical properties of **2-Bromo-5-fluorotoluene** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Citations
CAS Number	452-63-1	[1][3][4]
Molecular Formula	C ₇ H ₆ BrF	[1][3][4]
Molecular Weight	189.03 g/mol	[1][3][5]
Appearance	Colorless to light yellow or light orange clear liquid	[1]
Boiling Point	177 °C (at 756 mmHg)	[1][6]
Density	~1.495 g/mL at 25 °C	[4][6]
Refractive Index	n ₂₀ /D 1.526	[1][6]
Flash Point	45 °C (113 °F) - closed cup	
Purity	≥98% (GC)	[1][7]
Solubility	Difficult to mix with water	[4]
IUPAC Name	1-bromo-4-fluoro-2-methylbenzene	[4][5][8]
Synonyms	3-Fluoro-6-bromotoluene, 5-Fluoro-2-bromotoluene	[4][8][9]

Experimental Protocols

Synthesis of 2-Bromo-5-fluorotoluene

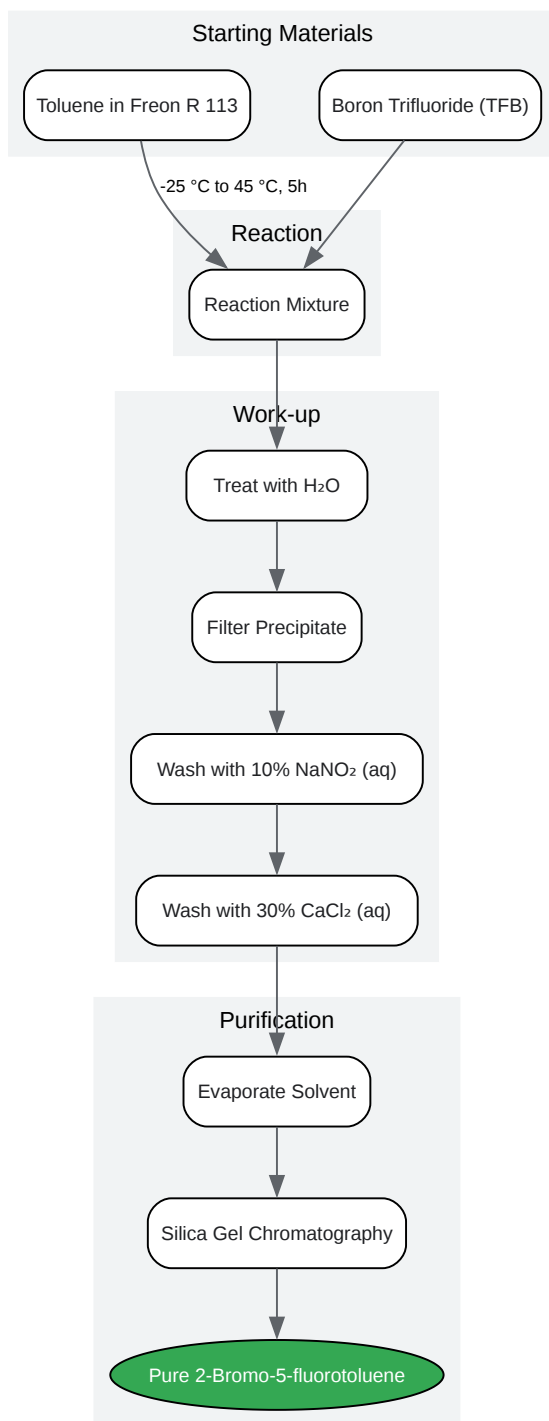
A general procedure for the synthesis of **2-Bromo-5-fluorotoluene** from toluene has been documented.[3] The protocol involves the reaction of toluene with a brominating agent in the presence of boron trifluoride (TFB).

Methodology:[3]

- Preparation: Toluene (4 mmol) is dissolved in 1,1,2-Trichloro-1,2,2-trifluoroethane (Freon R 113) (4.1 mL).
- Cooling: The solution is cooled to -25 °C.

- Reaction Initiation: Boron trifluoride (TFB) (2 mmol) is slowly added to the solution under vigorous stirring.
- Reaction Conditions: The cooling bath is removed, and the reaction mixture is stirred at 45 °C for 5 hours.
- Work-up:
 - Upon completion, the mixture is treated with water (H₂O) and filtered to remove the metal fluoride precipitate.
 - The liquid phase is then treated with a 10% aqueous sodium nitrite (NaNO₂) solution to remove trace bromine.
 - Subsequently, a 30% aqueous calcium chloride (CaCl₂) solution is added to remove fluoride anions.
- Purification:
 - The Freon R 113 is removed from the organic phase by evaporation.
 - The resulting product is purified by rapid chromatography on silica gel using a hexane:EtOAc solvent mixture as the eluent.

Synthesis Workflow for 2-Bromo-5-fluorotoluene

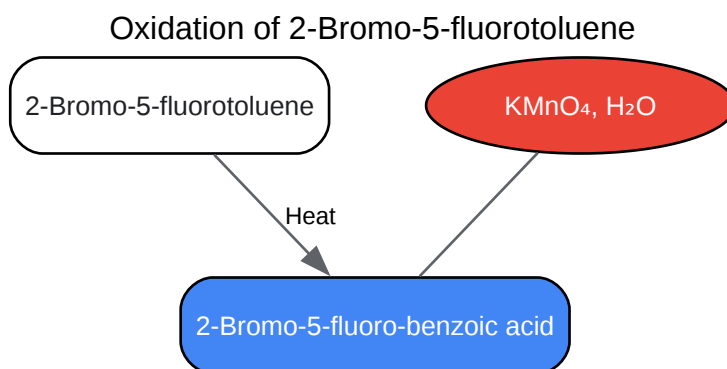
[Click to download full resolution via product page](#)Synthesis Workflow for **2-Bromo-5-fluorotoluene**

Oxidation to 2-Bromo-5-fluoro-benzoic acid

2-Bromo-5-fluorotoluene can be used as a starting material to produce 2-Bromo-5-fluoro-benzoic acid.[4][10] This reaction involves the oxidation of the methyl group on the toluene ring.

Methodology:[4][10]

- Reactants: **2-Bromo-5-fluorotoluene** is reacted with potassium permanganate (KMnO_4).
- Solvent: The reaction is carried out in water (H_2O).
- Conditions: The reaction mixture is heated to drive the oxidation process. Further purification steps would be required to isolate the carboxylic acid product.



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Oxidation of **2-Bromo-5-fluorotoluene**

Spectroscopic Analysis

Characterization of **2-Bromo-5-fluorotoluene** is typically performed using standard spectroscopic techniques.

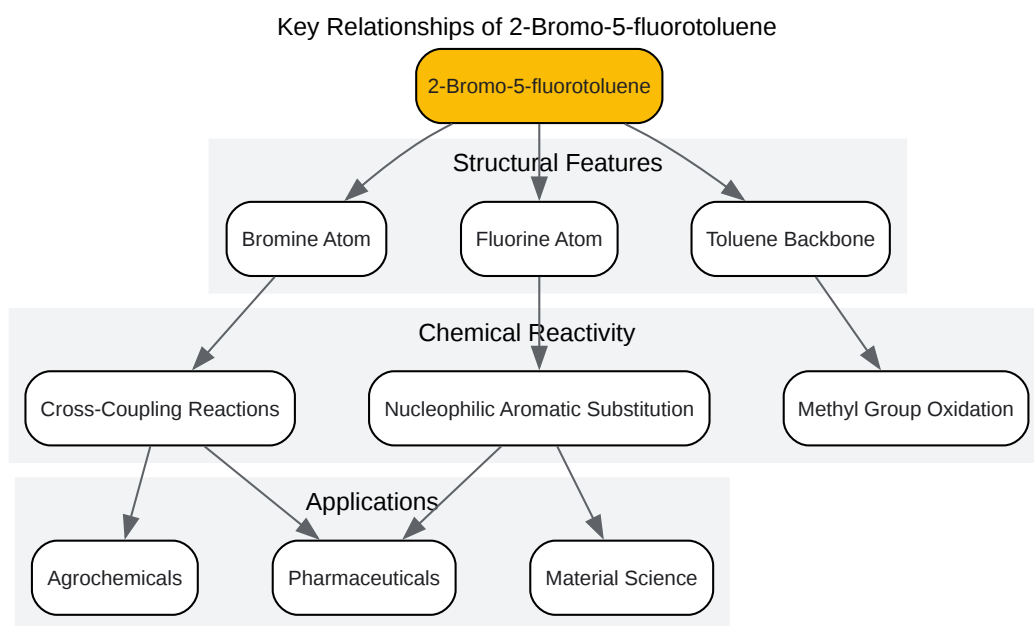
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR spectra are used to confirm the structure of the molecule.[11][12]

- Mass Spectrometry (MS): GC-MS analysis provides information on the molecular weight and fragmentation pattern, confirming the compound's identity.[\[5\]](#)[\[8\]](#) The NIST Mass Spectrometry Data Center contains reference spectra for this compound.[\[5\]](#)[\[8\]](#)
- Infrared (IR) Spectroscopy: FTIR and ATR-IR techniques are used to identify the functional groups present in the molecule.[\[5\]](#)

Applications in Drug Development and Research

The chemical properties of **2-Bromo-5-fluorotoluene** make it a valuable intermediate in several areas:

- Pharmaceutical Synthesis: It serves as a precursor for various pharmaceutical agents.[\[1\]](#)[\[2\]](#) The presence of both bromine and fluorine allows for selective functionalization through reactions like nucleophilic aromatic substitution and palladium-catalyzed cross-coupling.[\[6\]](#)
- Agrochemicals: It is utilized in the development of new pesticides and herbicides.[\[1\]](#)[\[2\]](#)
- Material Science: The compound is used in the synthesis of advanced materials, such as polymers and coatings, where its unique properties can enhance durability and resistance.[\[1\]](#)



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Key Relationships of **2-Bromo-5-fluorotoluene**

Safety and Handling

2-Bromo-5-fluorotoluene is classified as a flammable liquid and requires careful handling.[6]

Hazard Statements:[6][13]

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Measures:[13][14][15][16]

- Handling: Use in a well-ventilated area.[15] Avoid contact with skin and eyes.[14] Ground and bond containers when transferring material.[15] Keep away from heat, sparks, open flames, and other ignition sources.[13][14] Use non-sparking tools.[13]
- Storage: Store in a cool, dry, and well-ventilated place.[4][14] Keep the container tightly closed.[4][14] Store away from strong oxidizing agents.[4]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles or face shield).[15] If necessary, use a NIOSH-approved respirator.[15]

First Aid:[16]

- If Inhaled: Move the person to fresh air.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- In all cases of exposure, consult a physician.[16]

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